

Troubleshooting MetAP-2-IN-6 instability in solution

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Compound of Interest

Compound Name: MetAP-2-IN-6

Cat. No.: B3053320

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Technical Support Center: MetAP-2-IN-6

Welcome to the technical support center for **MetAP-2-IN-6**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues related to the stability of **MetAP-2-IN-6** in solution during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **MetAP-2-IN-6** and what are its key properties?

MetAP-2-IN-6 is an inhibitor of Methionine aminopeptidase 2 (MetAP-2), an enzyme implicated in angiogenesis and cell proliferation.^{[1][2]} Understanding its chemical and physical properties is crucial for its effective use in experiments.

Summary of **MetAP-2-IN-6** Properties

Property	Value	Source
Molecular Formula	C ₈ H ₆ BrN ₃	MedChemExpress
Molecular Weight	224.06 g/mol	MedChemExpress
Appearance	Solid	MedChemExpress
Color	Off-white to light yellow	MedChemExpress
CAS Number	5301-98-4	MedChemExpress

Q2: How should I store **MetAP-2-IN-6**?

Proper storage is critical to maintain the integrity and activity of the compound.

Recommended Storage Conditions

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	MedChemExpress
4°C	2 years	MedChemExpress	
In Solvent	-80°C	6 months	MedChemExpress
-20°C	1 month	MedChemExpress	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[\[3\]](#)

Q3: What is the recommended solvent for dissolving **MetAP-2-IN-6**?

The recommended solvent for creating a stock solution of **MetAP-2-IN-6** is dimethyl sulfoxide (DMSO). It is soluble in DMSO at a concentration of 50 mg/mL (223.15 mM). For best results, use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility. The use of sonication can aid in dissolution.

Q4: My **MetAP-2-IN-6** is precipitating when I add it to my aqueous cell culture medium. What is causing this?

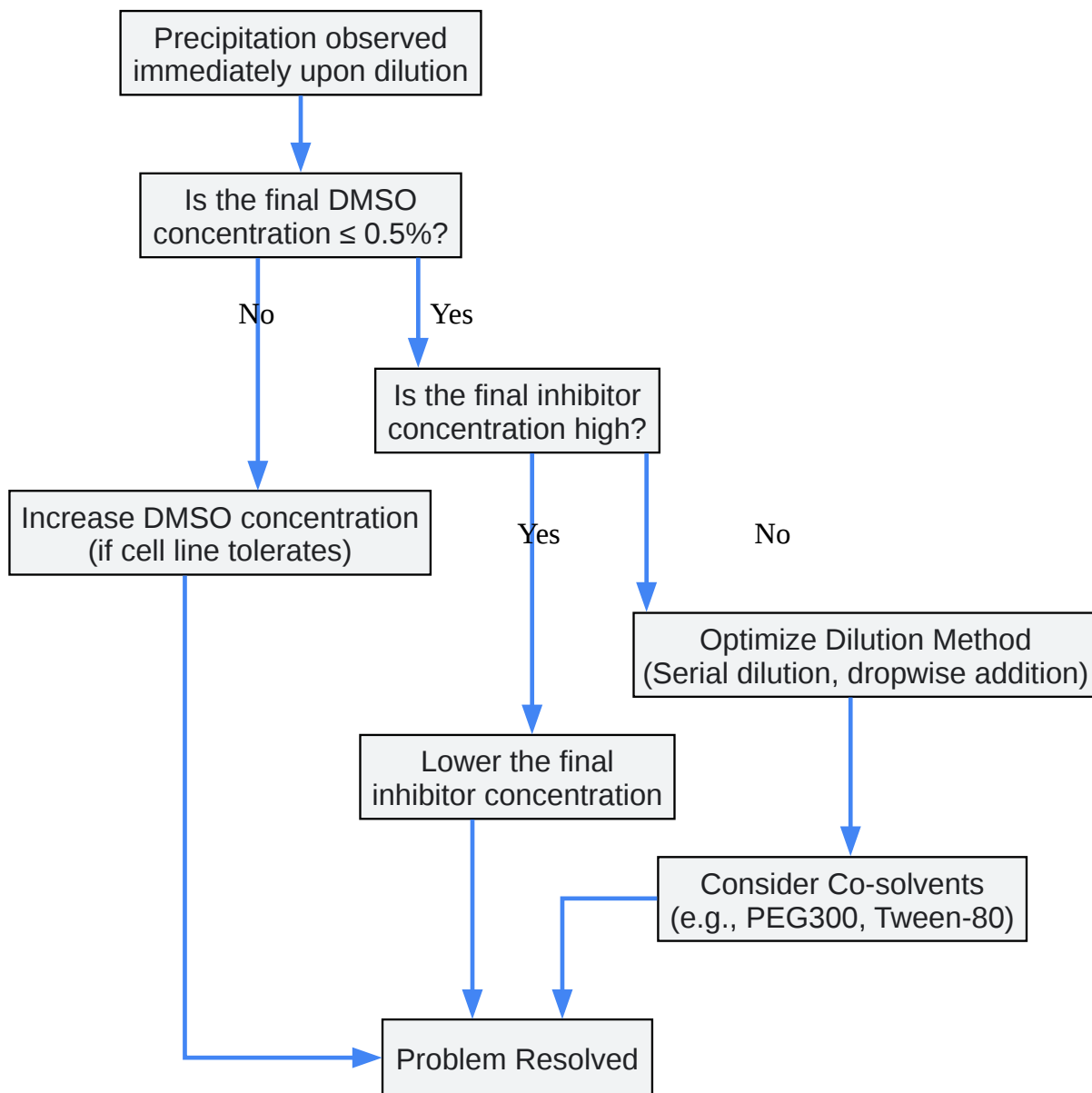
Precipitation of hydrophobic small molecules like **MetAP-2-IN-6** upon dilution into aqueous media is a common issue known as "solvent shock." This occurs because the compound is poorly soluble in water, and when the concentrated DMSO stock is rapidly diluted, the compound crashes out of solution as the solvent environment changes from organic to aqueous. Other contributing factors can include the final concentration of the inhibitor exceeding its aqueous solubility limit, interactions with media components, and fluctuations in temperature or pH.

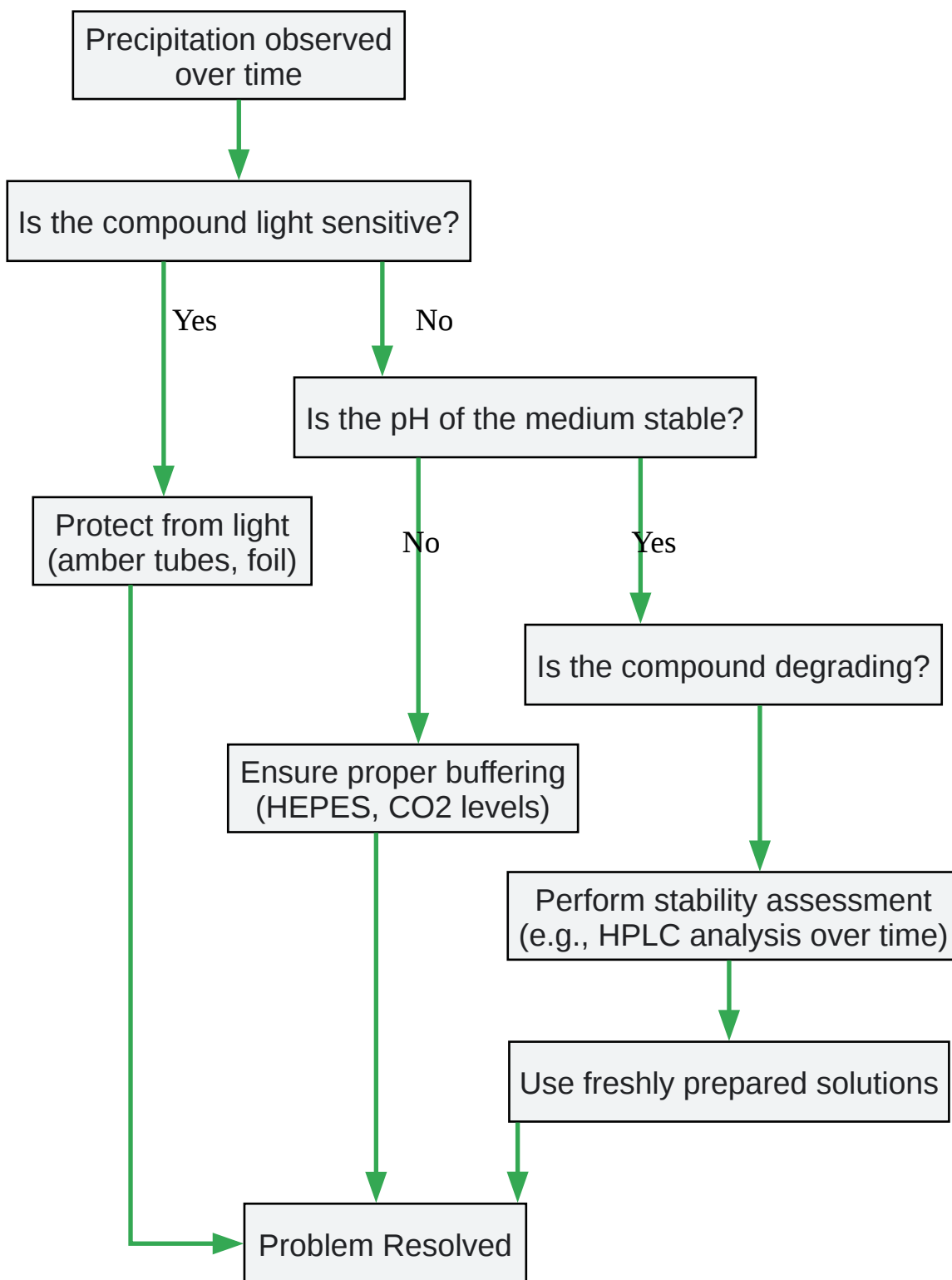
Troubleshooting Guides

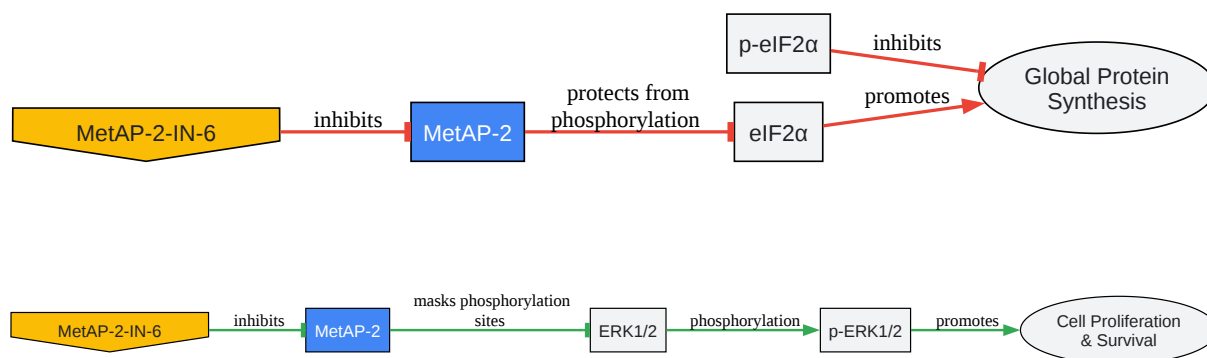
This section provides a systematic approach to addressing the instability and precipitation of **MetAP-2-IN-6** in your experimental solutions.

Issue 1: Precipitation Observed Immediately Upon Dilution

This is a classic sign of poor aqueous solubility and solvent shock.







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References

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